

# Commercial Availability and Technical Profile of 4-Oxobedfordiaic Acid

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## Compound of Interest

Compound Name: 4-Oxobedfordiaic acid

Cat. No.: B114424

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Oxobedfordiaic acid**, a sesquiterpenoid natural product, has garnered attention within the scientific community for its potential therapeutic applications, notably its anti-ulcerogenic properties. This technical guide provides a comprehensive overview of the commercial suppliers of **4-Oxobedfordiaic acid**, alongside a summary of its chemical properties, and available experimental data. The information is intended to assist researchers and drug development professionals in sourcing this compound and understanding its biological context.

## Commercial Suppliers

Sourcing high-quality chemical compounds is a critical first step in research and development. Several commercial suppliers offer **4-Oxobedfordiaic acid**, primarily for research purposes. The following table summarizes the available information on these suppliers. Pricing and availability are subject to change and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Catalog Number	Purity	Available Quantities	Price	CAS Number	Notes
MedChem Express	HY-N2643	High Purity	Inquire	Inquire	68799-38-2	For research use only. Isolated from Xanthium cavanillesii. <a href="#">[1]</a>
ChemFarm	---	---	5 mg	\$553.00	68799-38-2	---
BioCrick	BCN4247	>98% (Confirmed by NMR)	5mg, 10mg, 20mg, 50mg, 100mg, 200mg, 500mg, 1000mg	\$748 (for 5mg)	68799-38-2	High purity natural product. <a href="#">[2]</a>
CymitQuimica	IN-DA00FEOJ	---	5 mg	Inquire	68799-38-2	For lab use only. <a href="#">[3]</a>
VEGPHARM	68799-38-2	---	On request	Inquire	68799-38-2	---
ChemFaces	CFN98390	>98%	5mg, 10mg, 20mg, 50mg	Inquire	68799-38-2	Isolated from the herbs of Xanthium sibiricum.

## Chemical Properties

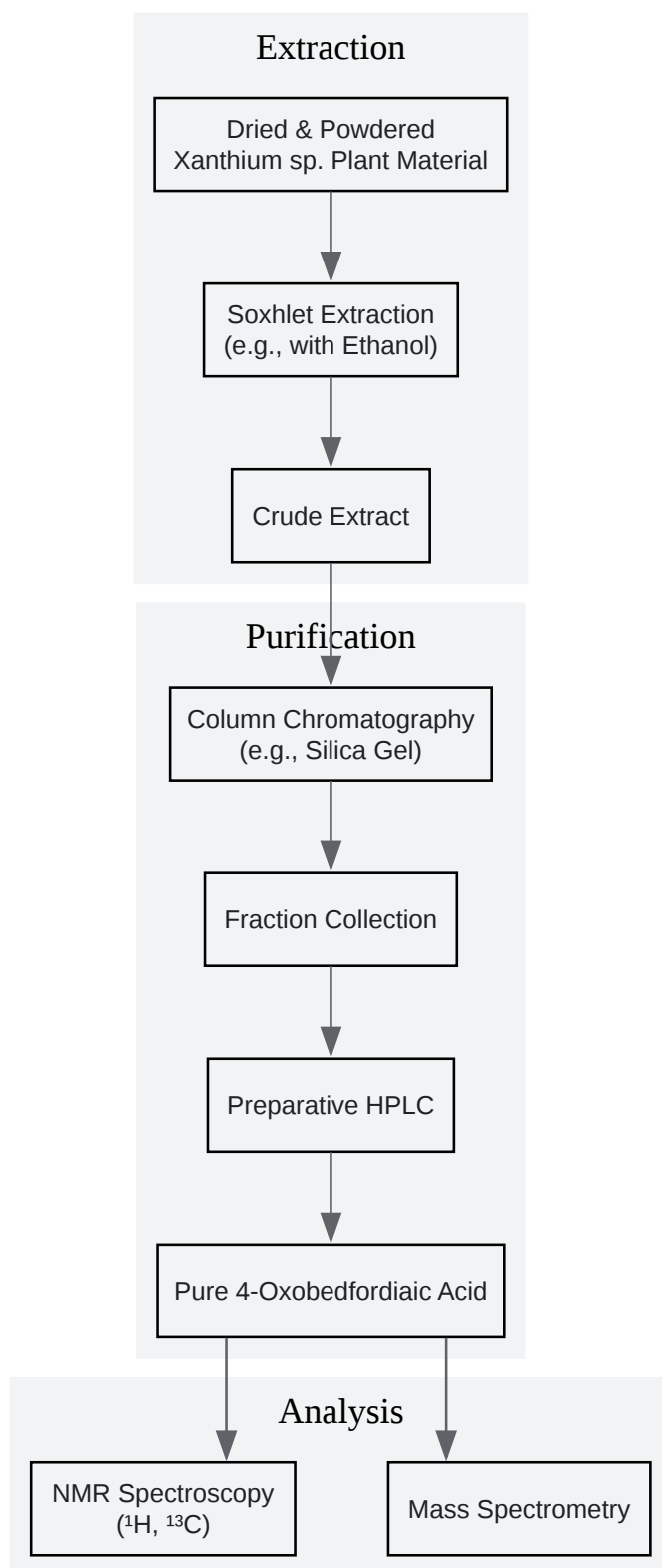
Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>3</sub>	[4]
Molecular Weight	250.33 g/mol	[3]
CAS Number	68799-38-2	[1][3][4]
Class	Sesquiterpenoid	[2]
Source	Xanthium cavanillesii, Xanthium sibiricum	[1]

## Experimental Methodologies

Detailed experimental protocols for the synthesis, isolation, and analysis of **4-Oxobedfordiaic acid** are not extensively available in the public domain. However, based on general laboratory practices for natural product chemistry, a plausible workflow can be outlined.

## General Isolation and Purification Workflow

The isolation of **4-Oxobedfordiaic acid** from its natural source, such as Xanthium species, typically involves solvent extraction followed by chromatographic purification.



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A general workflow for the isolation and analysis of **4-Oxobedfordiaic acid**.

### 1. Extraction:

- **Plant Material Preparation:** The aerial parts of the Xanthium plant are collected, dried, and ground into a fine powder.
- **Soxhlet Extraction:** The powdered plant material is subjected to continuous extraction in a Soxhlet apparatus using a solvent of moderate polarity, such as ethanol. This method is effective for extracting a wide range of secondary metabolites.

### 2. Purification:

- **Column Chromatography:** The crude ethanol extract is concentrated and then subjected to column chromatography over a stationary phase like silica gel. A gradient elution system with solvents of increasing polarity (e.g., hexane-ethyl acetate mixtures) is used to separate the components.
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing the compound of interest.
- **High-Performance Liquid Chromatography (HPLC):** Fractions enriched with **4-Oxobedfordiaic acid** are further purified using preparative HPLC to yield the pure compound.

### 3. Structural Elucidation and Quality Control:

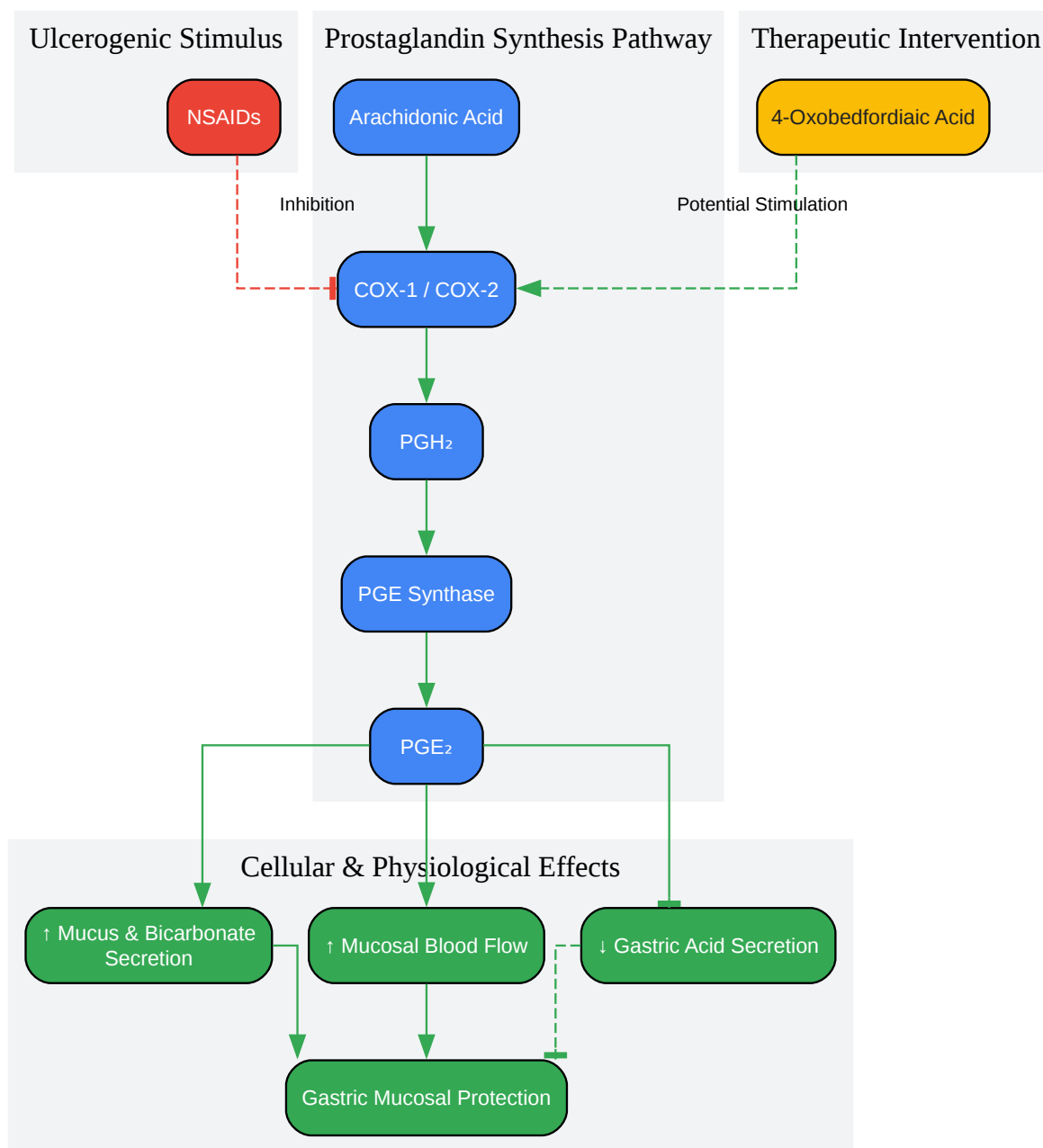
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The structure of the isolated compound is confirmed using  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy.[\[2\]](#)
- **Mass Spectrometry (MS):** The molecular weight and fragmentation pattern are determined by mass spectrometry to further confirm the identity and purity of the compound.[\[2\]](#)

## Biological Activity and Potential Signaling Pathway

**4-Oxobedfordiaic acid** has been reported to exhibit anti-ulcerogenic activity.[\[1\]](#) While the precise molecular mechanism has not been fully elucidated for this specific compound, the anti-ulcer effects of other sesquiterpenoids provide insights into a plausible signaling pathway. The

gastroprotective effects of such compounds are often attributed to the modulation of gastric acid secretion, enhancement of mucosal defense mechanisms, and anti-inflammatory actions.

A key mechanism in gastric mucosal protection involves the synthesis of prostaglandins ( $\text{PGE}_2$ ). Prostaglandins play a crucial role in maintaining the integrity of the gastric mucosa by stimulating mucus and bicarbonate secretion and increasing mucosal blood flow. Nonsteroidal anti-inflammatory drugs (NSAIDs) are known to induce ulcers by inhibiting cyclooxygenase (COX) enzymes, thereby reducing prostaglandin synthesis. It is hypothesized that **4-Oxobedfordiaic acid** may exert its anti-ulcerogenic effect by promoting the prostaglandin synthesis pathway.



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A proposed signaling pathway for the anti-ulcerogenic effect of **4-Oxobedfordiaic acid**.

This proposed pathway suggests that **4-Oxobedfordiaic acid** may counteract the inhibitory effects of ulcerogenic agents like NSAIDs on the COX enzymes or otherwise promote the synthesis of gastroprotective prostaglandins. This leads to an increase in mucus and bicarbonate secretion, improved mucosal blood flow, and a reduction in gastric acid secretion, all of which contribute to the protection of the gastric mucosa. Further research is required to validate this specific mechanism for **4-Oxobedfordiaic acid**.

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